

Application Note: Identification of Phenazopyridine Using Mass Spectrometry

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Compound of Interest

Compound Name: Phenazoviridin

Cat. No.: B1679788

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Introduction

Phenazopyridine is a urinary tract analgesic used to relieve symptoms such as pain, burning, and urgency associated with urinary tract infections and other urinary tract irritations. Accurate and sensitive analytical methods are crucial for pharmacokinetic studies, therapeutic drug monitoring, and quality control of pharmaceutical formulations. This application note details the application of mass spectrometry (MS) techniques, particularly Liquid Chromatography-Mass Spectrometry (LC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS), for the identification and quantification of Phenazopyridine.

Chemical Information

Property	Value
Chemical Name	3-(Phenyldiazenyl)pyridine-2,6-diamine
Synonyms	Phenazopyridine, Pyridium
Chemical Formula	C ₁₁ H ₁₁ N ₅ [1]
Molecular Weight	213.24 g/mol
CAS Number	94-78-0

Mass Spectrometry Techniques for Phenazopyridine Identification

Mass spectrometry offers high sensitivity and specificity for the analysis of pharmaceutical compounds like Phenazopyridine. Both LC-MS and GC-MS are powerful techniques that can be employed for its identification and quantification in various matrices.

Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is a widely used technique for the analysis of non-volatile and thermally labile compounds like Phenazopyridine. The coupling of liquid chromatography with mass spectrometry allows for the separation of the analyte from complex matrices followed by its sensitive detection.

Key Experimental Parameters:

Parameter	Description
Chromatography	Reversed-phase chromatography using a C18 column is a common approach for the separation of Phenazopyridine. [2] [3]
Ionization	Electrospray ionization (ESI) is a suitable soft ionization technique for Phenazopyridine, typically generating a protonated molecule $[M+H]^+$ in positive ion mode.
Mass Analysis	Single Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) can be used for targeted analysis. High-resolution mass spectrometry (HRMS) can provide accurate mass measurements for confident identification.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is another valuable technique for the analysis of volatile and thermally stable compounds. While Phenazopyridine itself may have limited volatility, derivatization can be

employed to enhance its suitability for GC-MS analysis. However, direct analysis is also possible.

Key Experimental Parameters:

Parameter	Description
Chromatography	A non-polar capillary column, such as a DB-5MS, is often used for separation. [4] [5]
Ionization	Electron Ionization (EI) at 70 eV is a standard method that generates characteristic fragmentation patterns. [4]
Mass Analysis	Selected Ion Monitoring (SIM) of characteristic ions provides high selectivity and sensitivity for quantification. [4] [5]

Quantitative Data Summary

The following table summarizes the key mass-to-charge ratios (m/z) observed for Phenazopyridine using different mass spectrometry techniques.

Technique	Ionization Mode	Precursor Ion (m/z)	Product Ions (m/z)	Notes
LC-MS	ESI (+)	214 ([M+H] ⁺)	-	In SIM mode, the protonated molecule is monitored. Further fragmentation data can be obtained from tandem MS (MS/MS) experiments.
GC-MS	EI	213 (M ⁺)	213 (base peak)	The molecular ion is observed, and it is also the most abundant ion (base peak) in the EI spectrum. [4]
ESI-MS of a derivative	ESI (+)	271 ([M+H] ⁺), 293 ([M+Na] ⁺)	-	These values were observed for a glycyL-phenazopyridine derivative, demonstrating the utility of ESI for related compounds. [6]

Experimental Protocols

Protocol 1: LC-MS/MS Method for Phenazopyridine in Human Plasma

This protocol provides a general framework for the quantitative analysis of Phenazopyridine in human plasma. Optimization of specific parameters may be required based on the instrumentation used.

1. Sample Preparation (Liquid-Liquid Extraction)

- To 1 mL of human plasma, add a suitable internal standard.
- Add 5 mL of an appropriate organic solvent (e.g., ethyl acetate).
- Vortex for 2 minutes to ensure thorough mixing.
- Centrifuge at 4000 rpm for 10 minutes to separate the layers.
- Transfer the organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of the mobile phase.

2. LC-MS/MS Analysis

- LC System: HPLC or UHPLC system
- Column: C18 column (e.g., 150 mm x 4.6 mm, 5 μ m)
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
- Flow Rate: 0.8 mL/min
- Injection Volume: 10 μ L
- MS System: Triple quadrupole mass spectrometer
- Ionization: Electrospray Ionization (ESI), positive mode
- Scan Mode: Multiple Reaction Monitoring (MRM)
- MRM Transitions:

- Phenazopyridine: Precursor ion (m/z 214) -> Product ion(s) (To be determined by infusion and fragmentation experiments)
- Internal Standard: To be determined based on the chosen standard.

Protocol 2: GC-MS Method for Phenazopyridine in Human Plasma

This protocol outlines a general procedure for the determination of Phenazopyridine in plasma using GC-MS.

1. Sample Preparation (Liquid-Liquid Extraction)

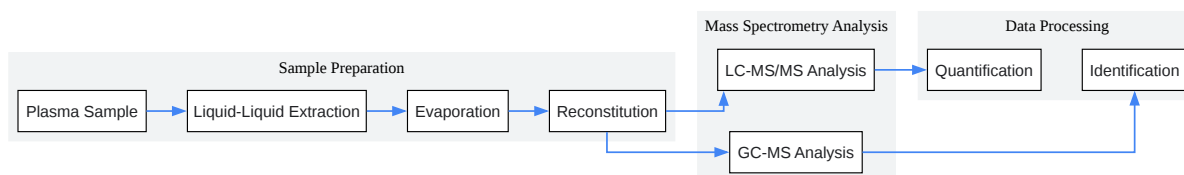
- Follow the same liquid-liquid extraction procedure as described in Protocol 1.

2. GC-MS Analysis

- GC System: Gas chromatograph with a mass selective detector
- Column: DB-5MS (or equivalent), 30 m x 0.25 mm, 0.25 μ m film thickness
- Carrier Gas: Helium
- Inlet Temperature: 250°C
- Oven Temperature Program: Start at 150°C, hold for 1 min, then ramp to 280°C at 20°C/min, and hold for 5 min.
- MS System: Mass spectrometer with EI source
- Ionization: Electron Ionization (EI) at 70 eV
- Scan Mode: Selected Ion Monitoring (SIM)
- Ions to Monitor:
 - Phenazopyridine: m/z 213^[4]

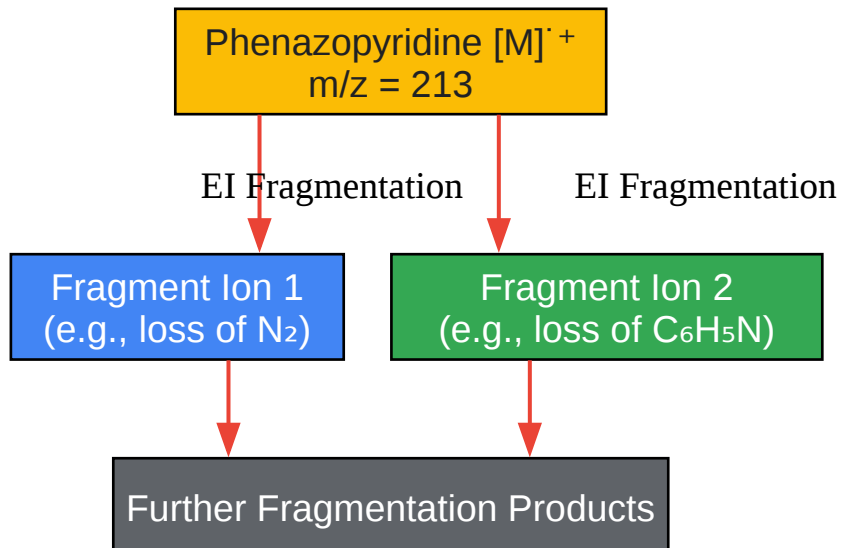
- Internal Standard: To be determined based on the chosen standard.

Visualizations



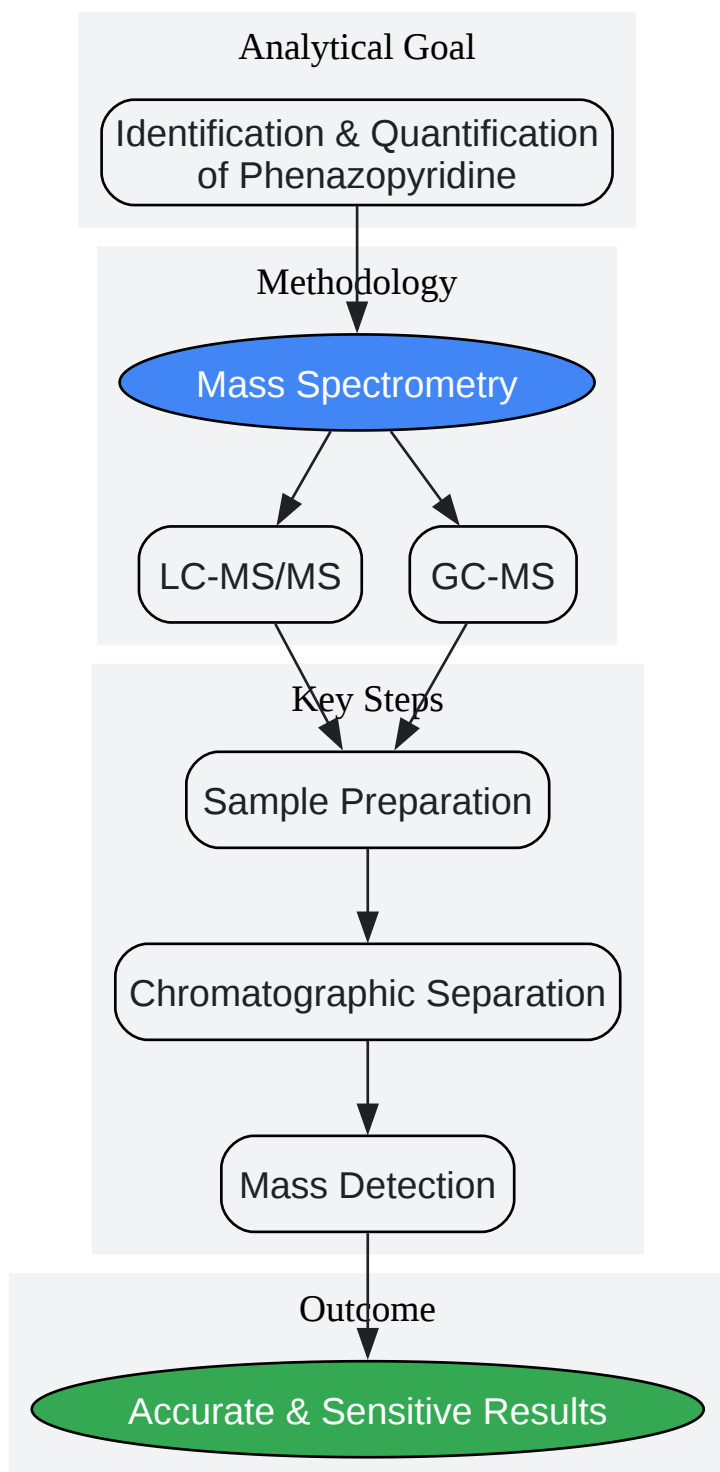
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Caption: Experimental workflow for Phenazopyridine analysis.



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Caption: Potential fragmentation of Phenazopyridine in EI-MS.



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Caption: Logical steps in Phenazopyridine mass spec analysis.

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